

2-Amino-4,5-dichlorophenol molecular weight

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Compound of Interest

Compound Name: 2-Amino-4,5-dichlorophenol

Cat. No.: B112419

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An In-Depth Technical Guide to **2-Amino-4,5-dichlorophenol**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **2-Amino-4,5-dichlorophenol** (CAS No: 28443-57-4), a key chemical intermediate. The document is structured to serve researchers, scientists, and drug development professionals by detailing the compound's core physicochemical properties, outlining a robust synthetic pathway with a detailed experimental protocol, discussing its applications as a versatile building block in organic synthesis, and providing critical safety and handling information. The central thesis is that the unique arrangement of amino, hydroxyl, and dichloro functional groups on the phenol ring makes **2-Amino-4,5-dichlorophenol** a valuable precursor for the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical industries.

Core Physicochemical & Structural Properties

2-Amino-4,5-dichlorophenol is a substituted aromatic compound whose utility is largely defined by its fundamental chemical and physical characteristics. Accurate knowledge of these properties is paramount for its application in quantitative synthesis and material characterization. The molecular weight, a primary identifier, is 178.02 g/mol .^[1]

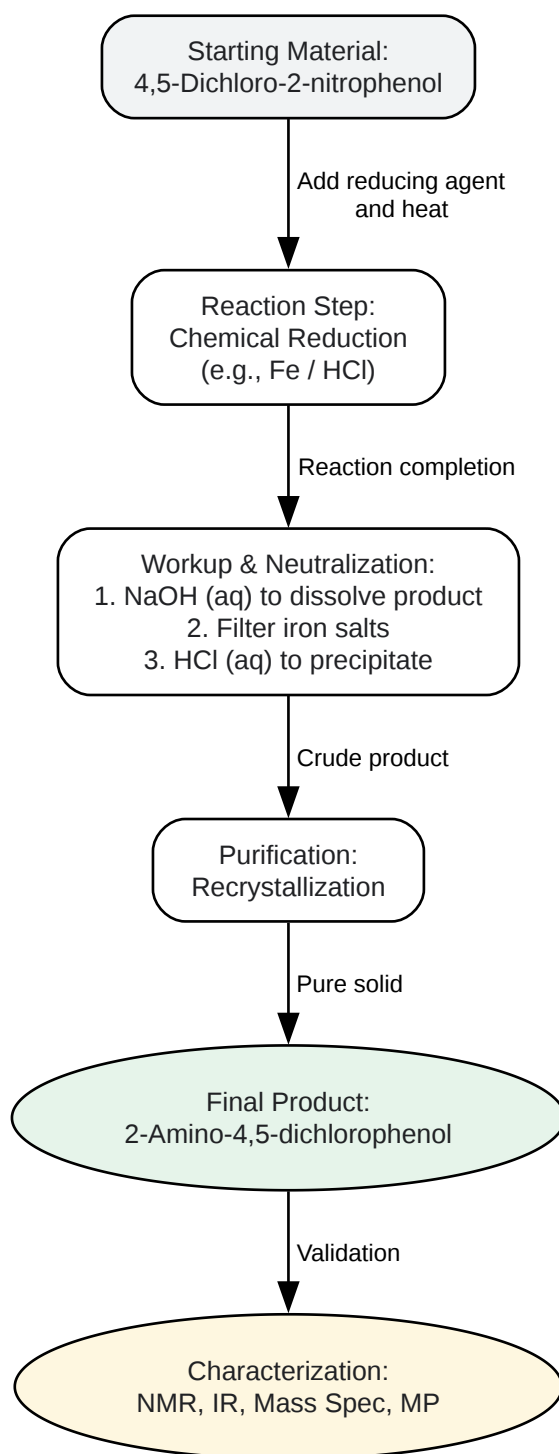
Property	Value	Source(s)
Molecular Weight	178.02 g/mol	[1]
Exact Mass	176.9748192 Da	[2]
Chemical Formula	C ₆ H ₅ Cl ₂ NO	[1][2]
IUPAC Name	2-amino-4,5-dichlorophenol	[2]
CAS Number	28443-57-4	[1][2]
Physical Form	Solid	[1]
Melting Point	174-175 °C	[1]
Boiling Point	309.1 °C (at 760 mmHg)	[1]
SMILES	<chem>C1=C(C(=CC(=C1Cl)Cl)O)N</chem>	
InChIKey	UVIBWGFLURLRHR-UHFFFAOYSA-N	[2]

Synthesis and Characterization

The synthesis of **2-Amino-4,5-dichlorophenol** is most commonly achieved through the chemical reduction of its nitro precursor, 4,5-dichloro-2-nitrophenol. This transformation is a cornerstone of aromatic chemistry, as the selective reduction of a nitro group to an amine is a high-yielding and well-understood process.

Synthetic Rationale and Workflow

The choice of a nitro-reduction pathway is based on the accessibility of the starting nitrophenol and the efficiency of the reduction. Reagents such as iron powder in acidic medium, tin(II) chloride, or catalytic hydrogenation are effective for this purpose. The iron-based reduction is often preferred in laboratory settings for its cost-effectiveness and procedural simplicity.[3] The workflow involves the reduction of the nitro group, followed by a basic workup to deprotonate the phenol and precipitate iron salts, and finally, acidification to precipitate the desired aminophenol product.



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Caption: General synthetic workflow for **2-Amino-4,5-dichlorophenol**.

Detailed Experimental Protocol: Reduction of 4,5-dichloro-2-nitrophenol

This protocol is a representative method adapted from standard procedures for nitro group reduction.^[3]

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel, charge finely powdered iron (3 molar equivalents) and ammonium chloride solution (10% w/v).
- **Heating:** Heat the stirred suspension to 80-90 °C in a water bath.
- **Addition of Starting Material:** Dissolve 4,5-dichloro-2-nitrophenol (1 molar equivalent) in ethanol or a similar solvent and add it dropwise to the heated iron suspension over 30-45 minutes. The exothermic reaction should be controlled by the addition rate.
- **Reaction Monitoring (Self-Validation):** Monitor the reaction progress using Thin Layer Chromatography (TLC). The disappearance of the starting nitrophenol spot (typically yellow) indicates reaction completion. A test on filter paper should show a nearly colorless reaction mixture.^[3]
- **Workup - Isolation of Crude Product:** Upon completion, add a hot solution of sodium hydroxide to make the mixture strongly basic. This dissolves the product as its sodium phenoxide salt and precipitates iron oxides.
- **Filtration:** Filter the hot mixture through a bed of celite to remove the iron sludge. Wash the filter cake thoroughly with hot water.
- **Precipitation:** Combine the filtrate and washings. While still warm, carefully acidify with concentrated hydrochloric acid until the solution is just acidic to litmus paper. The **2-Amino-4,5-dichlorophenol** will precipitate out of the solution.
- **Purification:** Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration, wash with cold water, and dry. For higher purity, recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water).

- Characterization: Confirm the identity and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry. The melting point should be sharp and match the literature value (174-175 °C).^[1]

Applications in Research and Drug Development

2-Amino-4,5-dichlorophenol is primarily utilized as an intermediate or building block in the synthesis of more complex molecules. Its value stems from the three distinct functional regions on its scaffold:

- The Amino Group: A potent nucleophile and a site for diazotization, acylation, or alkylation reactions to build larger molecular frameworks.
- The Hydroxyl Group: Can be alkylated to form ethers or acylated to form esters, providing another handle for synthetic elaboration.
- The Dichlorinated Aromatic Ring: The chlorine atoms influence the electronic properties (pKa) of the amino and hydroxyl groups and provide steric bulk. They also serve as potential sites for advanced cross-coupling reactions.

While specific, large-scale applications for the 4,5-dichloro isomer are not as widely documented as for other isomers, its structural motifs are highly relevant in medicinal and materials chemistry. For instance, related aminodichlorophenol isomers are crucial intermediates in the synthesis of pharmaceuticals and agrochemicals.

- Pharmaceutical Precursor: The aminophenol scaffold is present in numerous bioactive molecules. The related compound 5-Amino-2,4-dichlorophenol serves as an intermediate in synthesizing anti-inflammatory and analgesic drugs.^[4]
- Agrochemical Synthesis: Other isomers, such as 2-amino-4,6-dichlorophenol and 2,6-dichloro-4-aminophenol, are critical for manufacturing pesticides and herbicides like Oxyaclozanide and Chlorfluazuron.^{[5][6]}
- Dye Manufacturing: The core structure is also suitable for producing azo dyes, where the amino group can be diazotized and coupled with other aromatic systems.^[4]

The utility of **2-Amino-4,5-dichlorophenol** in a drug development context lies in its potential as a starting point for generating libraries of novel compounds to be screened for biological activity.

Safety, Handling, and Storage

Proper handling of **2-Amino-4,5-dichlorophenol** is essential due to its potential health hazards. It is classified as harmful and an irritant.[\[1\]](#)[\[2\]](#)

GHS Hazard Classification

Hazard Class	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[2]
Skin Irritation	H315	Causes skin irritation	[2]
Eye Irritation	H319	Causes serious eye irritation	[2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[2]
Specific target organ toxicity	H335	May cause respiratory irritation	[1] [2]

Recommended Handling and Storage

- Engineering Controls: Use only under a chemical fume hood to avoid inhalation of dust or vapors.[\[7\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[\[7\]](#)
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[\[7\]](#)

- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place. For long-term stability, storage at 4°C, protected from light, and under an inert atmosphere like nitrogen is recommended.[1]
- Incompatibilities: Avoid contact with strong oxidizing agents.[7]

Conclusion

2-Amino-4,5-dichlorophenol is a chemical compound of significant synthetic value. With a molecular weight of 178.02 g/mol, its true utility is derived from its multifunctional chemical architecture. The presence of reactive amino and hydroxyl groups, combined with the modulating effects of the dichloro-substituted phenyl ring, makes it a versatile precursor for creating diverse and complex molecular targets. While its primary role is as a chemical intermediate, the established importance of the aminodichlorophenol scaffold in pharmaceuticals, dyes, and agrochemicals underscores its potential for innovation in research and development. Adherence to strict safety protocols is mandatory when handling this compound to mitigate its associated health hazards.

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